

Application Notes and Protocols: C.I. Acid Brown 120 Stock Solution Preparation

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Compound of Interest

Compound Name: C.I. Acid brown 120

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Introduction

C.I. Acid Brown 120, identified by CAS number 6428-26-8, is a multi-azo class, water-soluble dye.[1] It presents as a red-light brown powder and is soluble in water, forming a yellow-light brown solution.[1] While **C.I. Acid Brown 120** is utilized in various industrial dyeing applications, its use within biological research and drug development is not well-documented in publicly available literature. These application notes provide a generalized protocol for the preparation of a stock solution of **C.I. Acid Brown 120**, intended for foundational research and exploratory studies. The provided protocols are based on the general characteristics of acid dyes and should be adapted and validated for specific experimental requirements.

Chemical and Physical Properties

A summary of the known properties of **C.I. Acid Brown 120** is presented below for easy reference.

Property	Value	Reference
C.I. Name	Acid Brown 120	[1]
CAS Number	6428-26-8	[1]
Molecular Formula	$C_{30}H_{23}N_{12}Na_3O_9S_3$	[1]
Molecular Weight	860.75 g/mol	[1]
Appearance	Red-light brown powder	[1]
Solubility	Soluble in water	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[2]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	[2]

Experimental Protocols

Preparation of a 1% (w/v) C.I. Acid Brown 120 Stock Solution

This protocol details the steps for preparing a 1% (w/v) stock solution of **C.I. Acid Brown 120**. This concentration is a common starting point for many applications.

Materials:

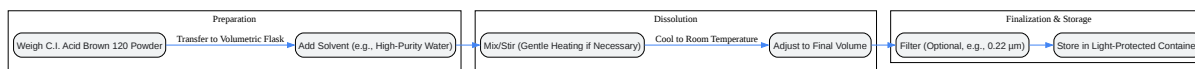
- **C.I. Acid Brown 120** powder
- High-purity water (distilled or deionized)
- Volumetric flask (e.g., 100 mL)
- Magnetic stirrer and stir bar
- Weighing paper or boat
- Spatula

- Analytical balance
- Filtration apparatus (e.g., 0.22 μm syringe filter)
- Appropriate personal protective equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Weighing:** Accurately weigh 1.0 g of **C.I. Acid Brown 120** powder using an analytical balance.
- **Initial Dissolution:** Transfer the weighed powder into the volumetric flask. Add a small volume of high-purity water (approximately 20-30% of the final volume) to create a paste or slurry. This initial wetting step aids in the complete dissolution of the dye.
- **Dissolution:** Place the magnetic stir bar in the flask and add the remaining high-purity water to bring the total volume to approximately 90% of the final volume. Place the flask on a magnetic stirrer and stir until the dye is completely dissolved. Gentle heating may be applied to facilitate dissolution, but avoid boiling.
- **Volume Adjustment:** Once the dye is fully dissolved and the solution has returned to room temperature, carefully add high-purity water to reach the 100 mL mark on the volumetric flask.
- **Filtration:** For applications requiring high purity, filter the stock solution through a 0.22 μm syringe filter to remove any particulate matter.
- **Storage:** Transfer the filtered stock solution into a clearly labeled, light-protected container (e.g., an amber bottle). Store at an appropriate temperature as indicated in the properties table.

Diagrams



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